

trihexyltetradecylphosphonium chloride safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trihexyltetradecylphosphonium chloride*

Cat. No.: *B1245204*

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Trihexyltetradecylphosphonium Chloride: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **trihexyltetradecylphosphonium chloride** (CAS No. 258864-54-9). The information is intended to support risk assessment and ensure safe laboratory practices for professionals working with this compound.

Chemical and Physical Properties

Trihexyltetradecylphosphonium chloride is a quaternary phosphonium salt that exists as a liquid at room temperature.[1] It is characterized by its high thermal stability and low volatility.[2] [3] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Trihexyltetradecylphosphonium Chloride**

Property	Value	Source(s)
Molecular Formula	C ₃₂ H ₆₈ ClP	[4]
Molecular Weight	519.31 g/mol	[2][5]
Appearance	Liquid	[1]
Density	0.88 - 0.895 g/mL at 20-25°C	[1][2][5][6]
Melting Point	< Room Temperature	[2][5]
Viscosity	1631 - 1824 cP at 25°C	[2][5]
Conductivity	4.63 mS/cm at 25°C	[2][5]
Solubility	Miscible with Hexane, Toluene, Diethylether, Dichloromethane, Tetrahydrofuran, 2-hydroxypropane. Immiscible with water.	[7]

Toxicological Profile and Hazard Classification

Trihexyltetradecylphosphonium chloride is classified as harmful if swallowed and causes severe skin burns and eye damage.[8][9][10][11] It is also recognized as being toxic to aquatic life with long-lasting effects.[10] The GHS hazard classifications are summarized in Table 2.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement	Pictogram
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed	GHS07
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	GHS05
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	GHS05
Hazardous to the Aquatic Environment, Long-term Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects	GHS09

Source:[8][9][10]

Acute Oral Toxicity

The acute oral toxicity of **trihexyltetradecylphosphonium chloride** has been determined, with an LD50 value of 500 mg/kg (ATE - Acute Toxicity Estimate).[10]

Skin and Eye Corrosion

The compound is corrosive to the skin and eyes.[8][9] The mechanism of corrosion for quaternary phosphonium salts is generally attributed to the disruption of cell membranes.

Experimental Protocols

The toxicological data presented are typically generated following standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Representative Protocol for Acute Oral Toxicity (OECD Guideline 420, 423, or 425)

Acute oral toxicity is assessed to determine the amount of a substance that causes adverse effects within a short period after oral administration.[9] The OECD provides several methods,

including the Fixed Dose Procedure (OECD 420), the Acute Toxic Class Method (OECD 423), and the Up-and-Down Procedure (OECD 425).[\[12\]](#)

A general procedure involves:

- Animal Selection: Typically, rats are the preferred species.[\[9\]](#)
- Fasting: Animals are fasted overnight before the administration of the test substance.[\[4\]](#)[\[9\]](#)
- Dose Administration: A single dose of the substance is administered by gavage.[\[4\]](#)[\[9\]](#)
- Observation: Animals are observed for a period, typically 14 days, for signs of toxicity and mortality.[\[4\]](#) Observations include changes in skin, fur, eyes, and behavior.[\[4\]](#)

Representative Protocol for In Vitro Skin Corrosion (OECD Guideline 431)

This in vitro test uses a reconstructed human epidermis model to assess the potential of a chemical to cause skin corrosion.[\[8\]](#)[\[13\]](#)

The principle of the test is that corrosive substances can penetrate the stratum corneum and are cytotoxic to the underlying cell layers.[\[8\]](#)[\[13\]](#) The procedure involves:

- Test System: A 3D reconstructed human epidermis model is used.[\[13\]](#)
- Application: The test chemical is applied topically to the surface of the skin tissue.[\[13\]](#)
- Exposure and Viability Measurement: After specific exposure times, the viability of the skin cells is measured, often using an MTT assay.[\[13\]](#)
- Classification: A substance is classified as corrosive if the cell viability falls below defined threshold levels.[\[13\]](#)

Handling Precautions and Personal Protective Equipment (PPE)

Due to the hazardous nature of **trihexyltetradecylphosphonium chloride**, strict adherence to safety protocols is mandatory.

Engineering Controls

Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.^{[9][12]}

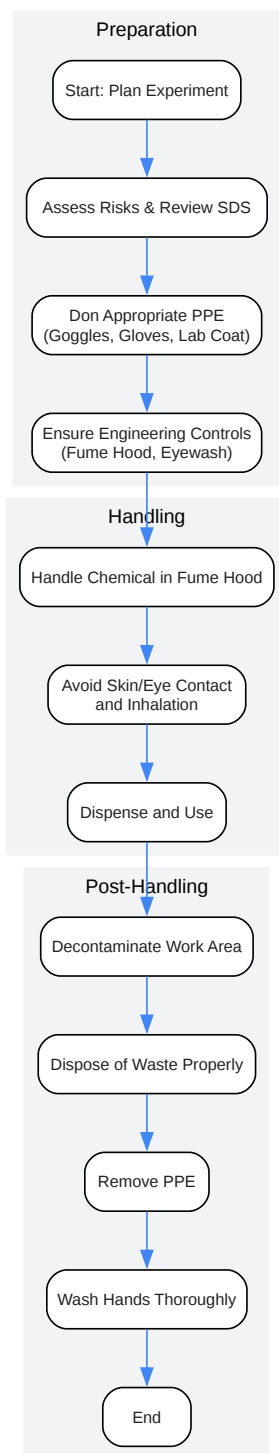
An emergency eyewash station and safety shower must be readily accessible.^{[9][12]}

Personal Protective Equipment

- Eye/Face Protection: Wear chemical safety goggles and a face shield.^{[8][9][11][12][13]}
- Skin Protection:
 - Gloves: Wear compatible chemical-resistant gloves (e.g., neoprene or nitrile rubber).^[9]
 - Clothing: Wear appropriate protective clothing to prevent skin exposure.^{[9][12]}
- Respiratory Protection: If there is a risk of inhalation, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.^{[8][12]}

A workflow for safe handling is depicted in the following diagram:

Safe Handling Workflow for Trihexyltetradecylphosphonium Chloride

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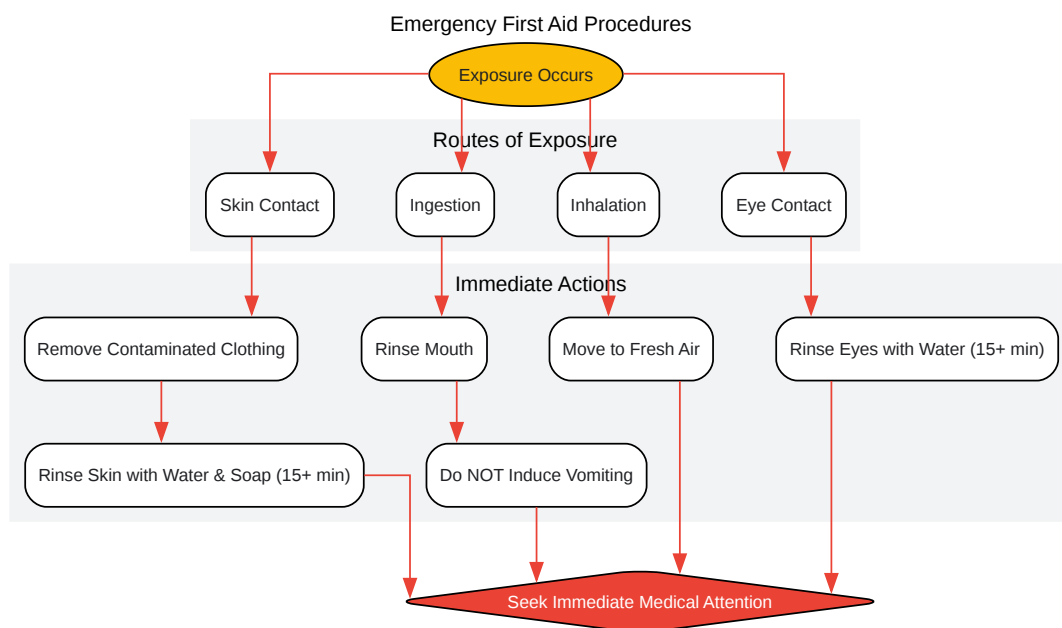
Safe Handling Workflow

First Aid Measures

In case of exposure, immediate action is critical.

- After Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[8\]](#)[\[11\]](#)
- After Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap for at least 15 minutes. Seek immediate medical attention.[\[8\]](#)[\[10\]](#)
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[8\]](#)[\[11\]](#)[\[13\]](#)
- After Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[8\]](#)[\[9\]](#)[\[11\]](#)

The following diagram outlines the emergency first aid procedures:



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First Aid for Exposure

Storage and Disposal

Storage

Store in a cool, dry, and well-ventilated area away from incompatible substances.[8][12] Keep the container tightly closed to prevent leakage and because the substance is hygroscopic.[8] [12] Store locked up.[10]

Disposal

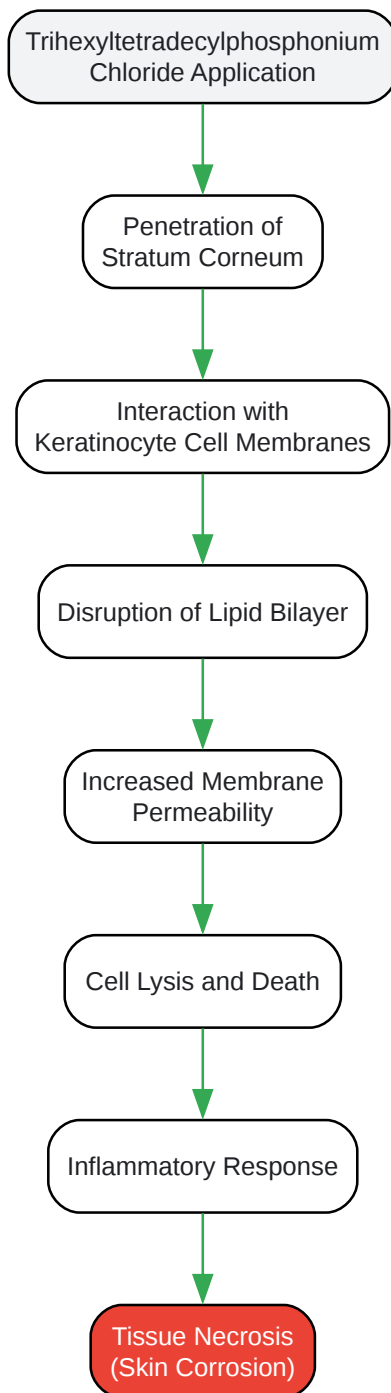
Dispose of contents and container in accordance with local, regional, national, and international regulations.^{[8][10]} Do not allow the substance to enter sewers or waterways.^{[10][12]}

Potential Mechanism of Skin Corrosion

The corrosive nature of quaternary phosphonium salts like **trihexyltetradecylphosphonium chloride** is believed to stem from their ability to interact with and disrupt cell membranes. The lipophilic alkyl chains of the phosphonium cation can intercalate into the lipid bilayer of cell membranes, leading to a loss of membrane integrity, cell lysis, and subsequent tissue damage.

The following diagram illustrates a plausible pathway for this action:

Proposed Mechanism of Skin Corrosion

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Mechanism of Skin Corrosion

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- To cite this document: BenchChem. [trihexyltetradecylphosphonium chloride safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1245204#trihexyltetradecylphosphonium-chloride-safety-data-sheet-and-handling-precautions>]

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